

Tromantadine synthesis and manufacturing methods

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tromantadine

CAS No.: 53783-83-8

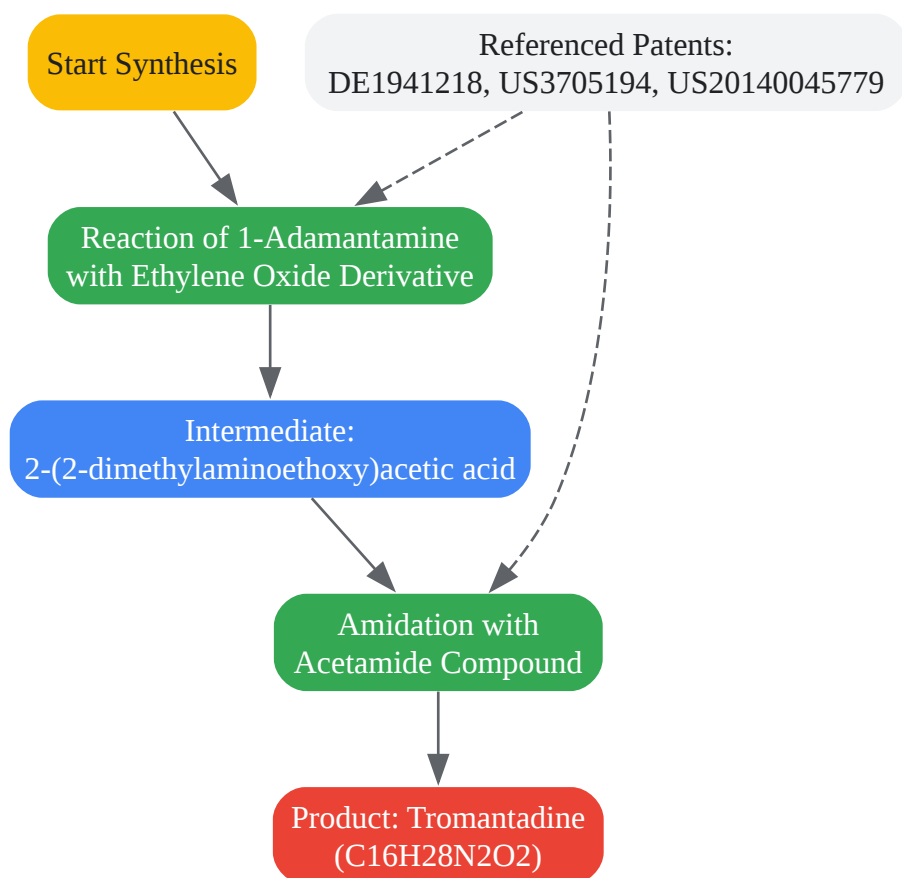
Cat. No.: S007015

Get Quote

Chemical Synthesis and Structure

The synthetic route to **Tromantadine**, as documented in foundational literature and patents, involves the reaction of an adamantane derivative with a functionalized side chain [1] [2] [3].

The diagram below visualizes the two-step synthesis workflow based on the referenced procedure:



[Click to download full resolution via product page](#)

Recent research highlights methodological advances for adamantane derivatives, noting that **higher yields (up to 94%) of amidation reactions can be achieved under milder conditions and at room temperature** [4]. This suggests potential for optimizing the final amidation step in **Tromantadine** synthesis.

Physicochemical and Biological Properties

The table below summarizes key data for **Tromantadine**, essential for research and development:

Property	Value / Description
CAS Number	53783-83-8 [3]
Molecular Formula	C ₁₆ H ₂₈ N ₂ O ₂ [3]

Property	Value / Description
Molecular Weight	280.406 g/mol [3]
Density	1.09 g/cm ³ [3]
Boiling Point	434.5 °C at 760 mmHg [3]
Flash Point	216.6 °C [3]
Primary Biological Activity	Inhibitor of Herpes Simplex Virus (HSV) [5] [3]
Mechanism of Action	Inhibits a late step in HSV-1 replication; likely affects a cellular process like glycoprotein processing, preventing syncytium formation [5].
Related Adamantane Drugs	Amantadine (Antiviral, Parkinson's), Memantine (Alzheimer's), Vildagliptin (Diabetes) [4].

Manufacturing and Market Considerations

A global market report indicates that analysis of **Tromantadine** covers **manufacturing methods, relevant patents, and regional market trends from 2019 to 2024, with forecasts to 2029** [6]. This type of report typically addresses the commercial and technical manufacturing landscape.

A key challenge in formulating **Tromantadine** is its **low water solubility, which reduces bioavailability**. One patent addresses this by preparing salts (e.g., using the amino group) to enhance water solubility, enabling the development of an injectable formulation for intravenous administration [2].

Experimental Protocol Summary

While complete detailed protocols are found in the primary literature, here is a summary of a cell-based assay used to determine **Tromantadine's** antiviral activity [3]:

- **Cell Lines:** Vero or HEP-2 cells are grown as confluent monolayers.

- **Compound Treatment:** Cells are treated with varying amounts of **Tromantadine** 15 minutes before infection and throughout the subsequent incubation.
- **Virus Infection:** Cells are infected with Herpes Simplex Virus type 1 (HSV-1).
- **Activity Assessment:** Antiviral activity is determined by measuring the reduction in both virus-induced cytopathic effect (CPE) and the production of extracellular infectious virus at 24, 48, and 96 hours post-infection.

Key Insights for Researchers

- **Synthesis Optimization:** Recent mild amidation methods for adamantane derivatives can potentially improve **Tromantadine** synthesis efficiency and yield [4].
- **Formulation Challenge:** The low water solubility of **Tromantadine** is a significant hurdle for drug development, but salt formation is a viable strategy to overcome this [2].
- **Expanding Applications:** Recent patents claim novel anti-tumor activities for **Tromantadine** and its derivatives, indicating potential for drug repurposing beyond its traditional antiviral use [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. File: Tromantadine .svg - Wikimedia Commons synthesis [commons.wikimedia.org]
2. WO2012065384A1 - Tromantadine compounds with ... [patents.google.com]
3. | CAS#:53783-83-8 | Chemsrvc Tromantadine [chemsrc.com]
4. Synthesis of adamantane appended supramolecular ... [sciencedirect.com]
5. Tromantadine inhibits a late step in herpes simplex virus ... [pubmed.ncbi.nlm.nih.gov]
6. (CAS 53783-83-8) Industry Research Tromantadine 2025 [researchandmarkets.com]

To cite this document: Smolecule. [Tromantadine synthesis and manufacturing methods]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b007015#tromantadine-synthesis-and-manufacturing-methods>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com